

Emulphor: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Emulphor*

Cat. No.: *B1232225*

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Emulphor, a trade name for a series of nonionic surfactants, plays a critical role in various scientific and industrial applications, particularly in the realm of drug development as solubilizing agents and emulsifiers. This guide provides an in-depth look at the core technical aspects of the most common substances referred to as **Emulphor**, focusing on their chemical identities, physicochemical properties, and practical applications in experimental settings. Due to the historical use of the trade name, "**Emulphor**" can refer to different chemical entities, primarily polyethoxylated castor oil and polyoxyethylene oleyl ethers. This guide will focus on two prominent examples: **Emulphor** EL, now more commonly known as Kolliphor EL, and **Emulphor** ON-870.

Chemical Identity and Physicochemical Properties

The ambiguity of the trade name "**Emulphor**" necessitates a clear distinction between its common variants. The following tables summarize the key identifiers and physicochemical properties of **Emulphor** EL (PEG-35 Castor Oil) and **Emulphor** ON-870 (PEG-10 Oleyl Ether).

Table 1: Chemical Identification of Common **Emulphor** Variants

Trade Name Synonym(s)	Chemical Name	CAS Number
Emulphor EL, Kolliphor EL, Cremophor EL	PEG-35 Castor Oil	61791-12-6
Emulphor ON-870	PEG-10 Oleyl Ether	9004-98-2

Table 2: Physicochemical Properties of **Emulphor** EL (Kolliphor EL)

Property	Value
Average Molecular Weight	~2500 g/mol
Saponification Value	65-70 mg KOH/g
Hydroxyl Value	65-78 mg KOH/g
Critical Micelle Concentration (CMC)	0.02% w/w
Form	Yellowish-white to white paste or liquid
Solubility	Soluble in water, ethanol, and propan-2-ol

Table 3: Physicochemical Properties of **Emulphor** ON-870

Property	Value
Molecular Weight	Variable (Polymer)
Composition	Polyoxyethylene (10) oleyl ether
Form	Liquid or semi-solid
Use	Emulsifier

Experimental Protocol: Solubilization of Paclitaxel using Kolliphor EL

Kolliphor EL is widely utilized for the solubilization of poorly water-soluble drugs, a critical step in the formulation of parenteral dosage forms. One of the most notable examples is the formulation of the anticancer drug paclitaxel.

Objective: To prepare a clear, aqueous formulation of paclitaxel using Kolliphor EL as a solubilizing agent.

Materials:

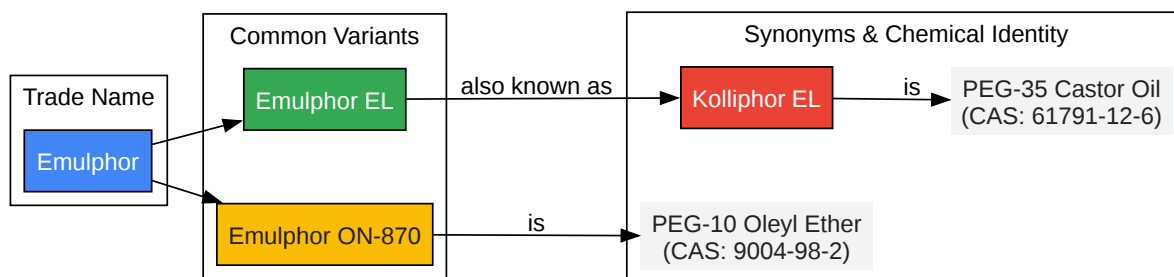
- Paclitaxel powder
- Kolliphor EL (PEG-35 Castor Oil)
- Dehydrated ethanol
- Sterile water for injection
- Sterile vials
- Magnetic stirrer and stir bar
- Sterile filters (0.22 μm)

Methodology:

- **Preparation of the Vehicle:** A 1:1 (v/v) mixture of Kolliphor EL and dehydrated ethanol is prepared. For example, to prepare 10 mL of the vehicle, mix 5 mL of Kolliphor EL with 5 mL of dehydrated ethanol.
- **Dissolution of Paclitaxel:** The desired amount of paclitaxel powder is slowly added to the Kolliphor EL/ethanol mixture while stirring continuously with a magnetic stirrer. Continue stirring until the paclitaxel is completely dissolved. The concentration of paclitaxel in this mixture is typically around 6 mg/mL.
- **Aqueous Dilution:** The resulting clear, viscous solution of paclitaxel in the Kolliphor EL/ethanol mixture is then slowly diluted with sterile water for injection to the final desired concentration. This dilution should be done under gentle agitation to avoid precipitation of the drug.
- **Sterile Filtration:** The final formulation is passed through a 0.22 μm sterile filter to ensure sterility.
- **Storage:** The sterile-filtered solution is then aseptically filled into sterile vials and stored under appropriate conditions, protected from light.

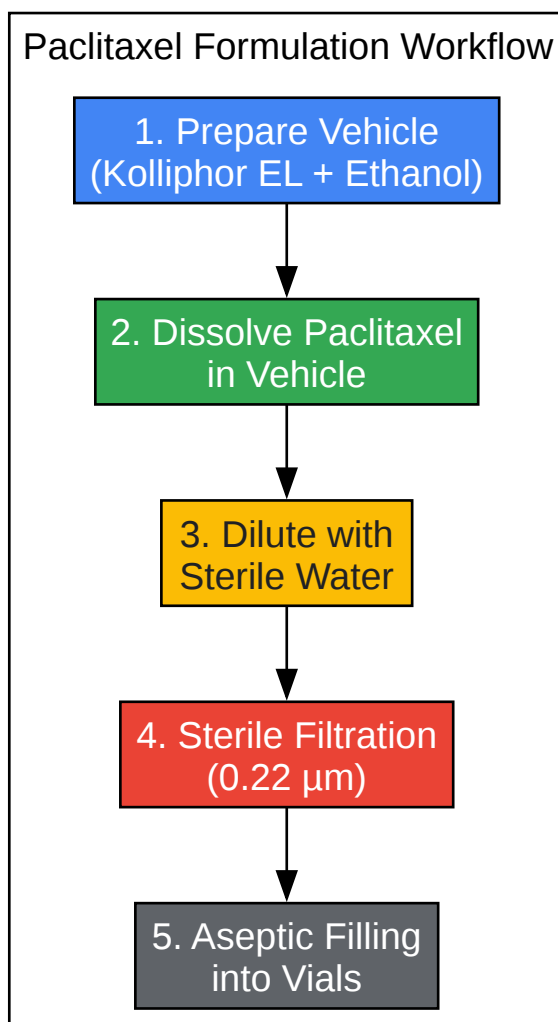
Visualizing Relationships and Workflows

To further clarify the relationships between the different **Emulphor** variants and to illustrate a typical experimental workflow, the following diagrams are provided.



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Caption: Logical relationship of **Emulphor** and its common variants.



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Caption: Experimental workflow for paclitaxel formulation.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com